

Application Notes and Protocols: Sodium Undecylenate as an Intestinal Permeation Enhancer

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium undecylenate

Cat. No.: B1592752

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

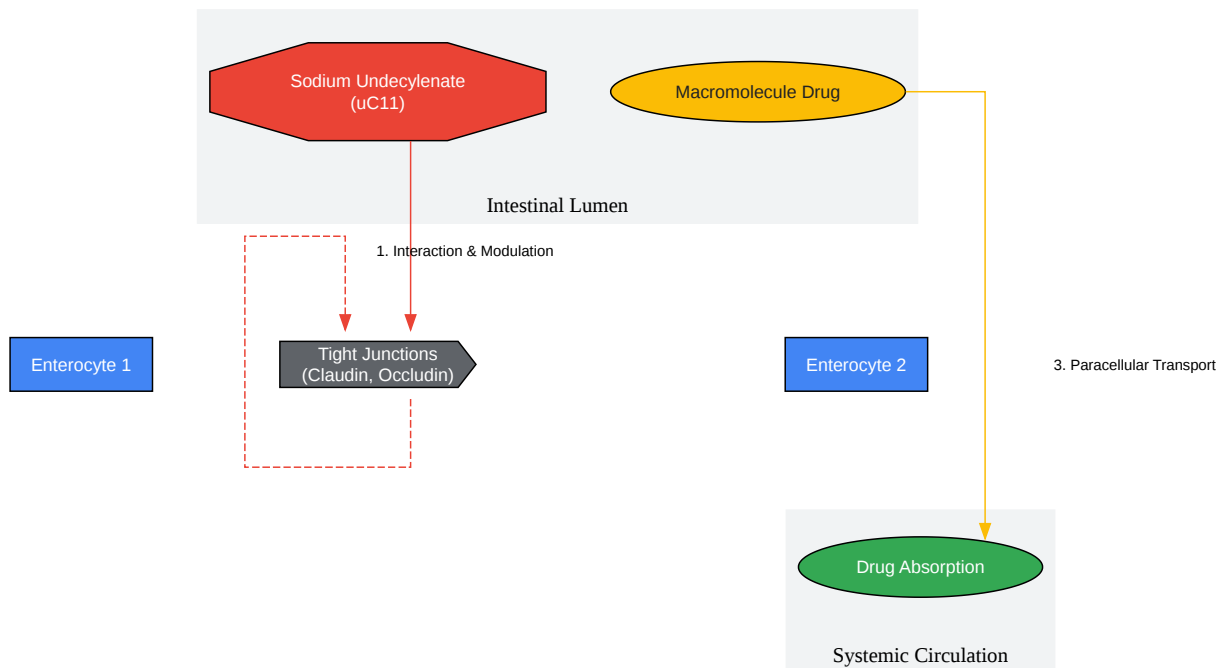
The oral delivery of many promising macromolecular drugs, such as peptides and proteins, is hindered by their low permeability across the intestinal epithelium. Intestinal permeation enhancers (PEs) are excipients designed to transiently and reversibly increase the permeability of the intestinal barrier, thereby improving the oral bioavailability of co-administered drugs. Sodium 10-undecylenate (uC11), the sodium salt of 10-undecylenic acid, is an unsaturated medium-chain fatty acid (MCFAs) derivative that has emerged as a potent intestinal permeation enhancer.^{[1][2][3]} Its efficacy is comparable, and in some cases superior, to the well-studied enhancer sodium caprate (C10), with a potentially more favorable safety profile than its saturated counterpart, sodium undecanoate (C11).^{[2][3]}

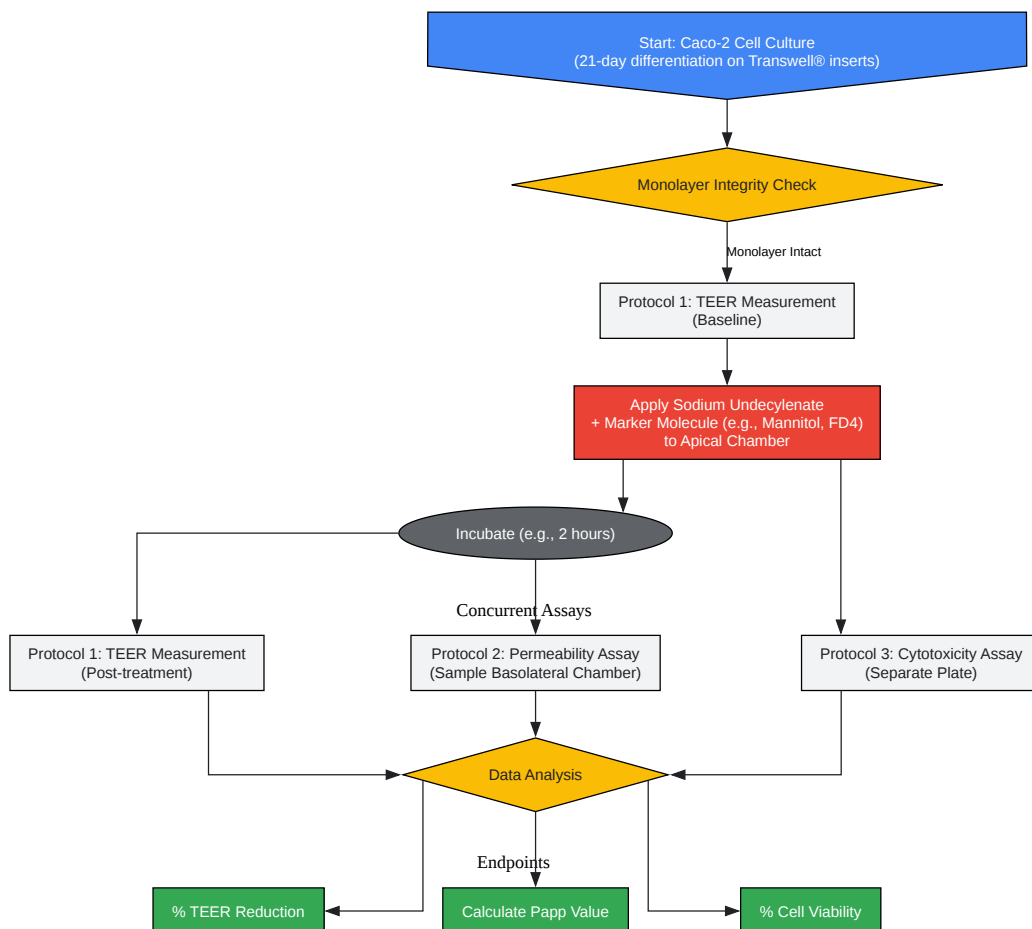
These application notes provide a summary of the quantitative data supporting the use of **sodium undecylenate**, detailed protocols for its evaluation, and visual representations of its mechanism and experimental workflows.

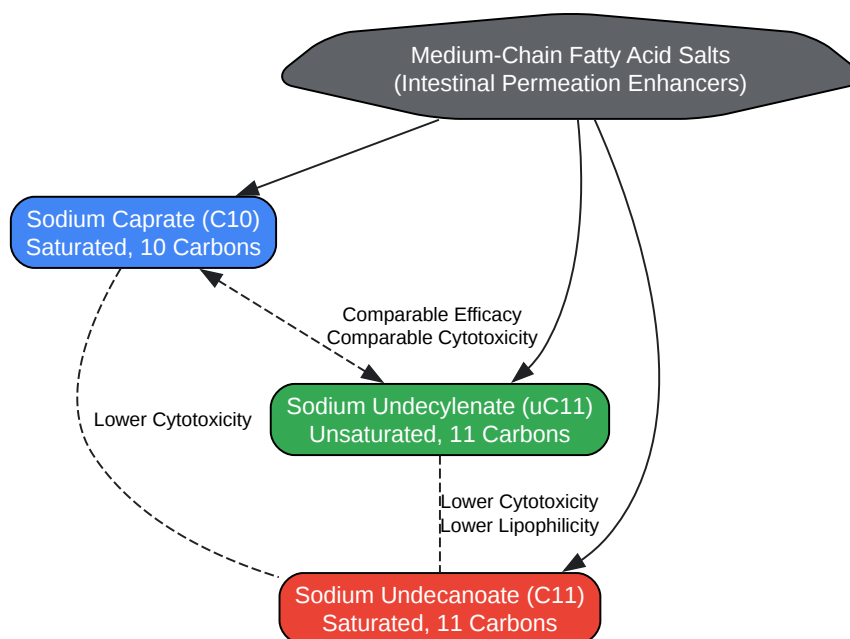
Mechanism of Action

Sodium undecylenate, like other MCFAs, is believed to enhance intestinal permeability primarily by modulating the paracellular pathway. This pathway is controlled by tight junctions

(TJs), complex protein structures that seal the space between adjacent epithelial cells.[4] The proposed mechanism involves the transient and reversible opening of these junctions. While the precise signaling cascade for **sodium undecylenate** is not fully elucidated, it is hypothesized to involve interactions with the cell membrane, leading to changes in the localization and organization of key tight junction proteins like claudins and occludin.[5][6][7] This disruption increases the passage of hydrophilic molecules through the paracellular space.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Efficacious Intestinal Permeation Enhancement Induced by the Sodium Salt of 10-undecylenic Acid, A Medium Chain Fatty Acid Derivative - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Efficacious intestinal permeation enhancement induced by the sodium salt of 10-undecylenic acid, a medium chain fatty acid derivative - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Tight junction modulation and its relationship to drug delivery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. vetmed.fu-berlin.de [vetmed.fu-berlin.de]

- 6. Sodium caprate as an enhancer of macromolecule permeation across tricellular tight junctions of intestinal cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Regulation of tight junction permeability by sodium caprate in human keratinocytes and reconstructed epidermis - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Sodium Undecylenate as an Intestinal Permeation Enhancer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1592752#use-of-sodium-undecylenate-as-an-intestinal-permeation-enhancer]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com